

An In-depth Technical Guide to Isometronidazole (CAS 705-19-1)

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Compound of Interest

Compound Name: *Isometronidazole*

Cat. No.: *B1672260*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isometronidazole, with the CAS registry number 705-19-1, is a synthetic nitroimidazole derivative. It is structurally an isomer of the widely used antimicrobial agent, metronidazole.[1]

Isometronidazole is of significant interest to the scientific community for its potential therapeutic applications, primarily as an antimicrobial agent and a hypoxic cell sensitizer in cancer therapy. Its biological activity is intrinsically linked to the nitro group on the imidazole ring, which is a key feature for its mechanism of action.[2] This technical guide provides a comprehensive overview of the core properties of **Isometronidazole**, including its physicochemical characteristics, mechanism of action, and relevant experimental protocols.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental for its development and application in research and medicine. The key properties of **Isometronidazole** are summarized below.

Structural Information

- IUPAC Name: 2-(2-Methyl-4-nitro-1H-imidazol-1-yl)ethanol
- Synonyms: 2-Methyl-4-nitro-1H-imidazole-1-ethanol, 1-(2-Hydroxyethyl)-2-methyl-4-nitroimidazole, Izoklion, Mizonidazole[2][3]

- CAS Number: 705-19-1
- Molecular Formula: $C_6H_9N_3O_3$ ^[4]
- Molecular Weight: 171.15 g/mol

Tabulated Physicochemical Data

The following table summarizes the available quantitative physicochemical data for **Isometronidazole**. It is important to note that some data, such as boiling point and pKa, are not readily available in the literature and are therefore omitted.

Property	Value	Source(s)
Melting Point	126.7-127.8 °C	[Kim, Pilho; Journal of Medicinal Chemistry, (2009), 52(5), 1317-1328]
128-130 °C	[BOC Sciences]	
Solubility	Weak water solubility	[BOC Sciences]
Low lipophilicity	[BOC Sciences]	
Appearance	Pale Yellow to Orange Solid	[BOC Sciences]

Note: Quantitative solubility data in common solvents like water, ethanol, and DMSO are not readily available in published literature.

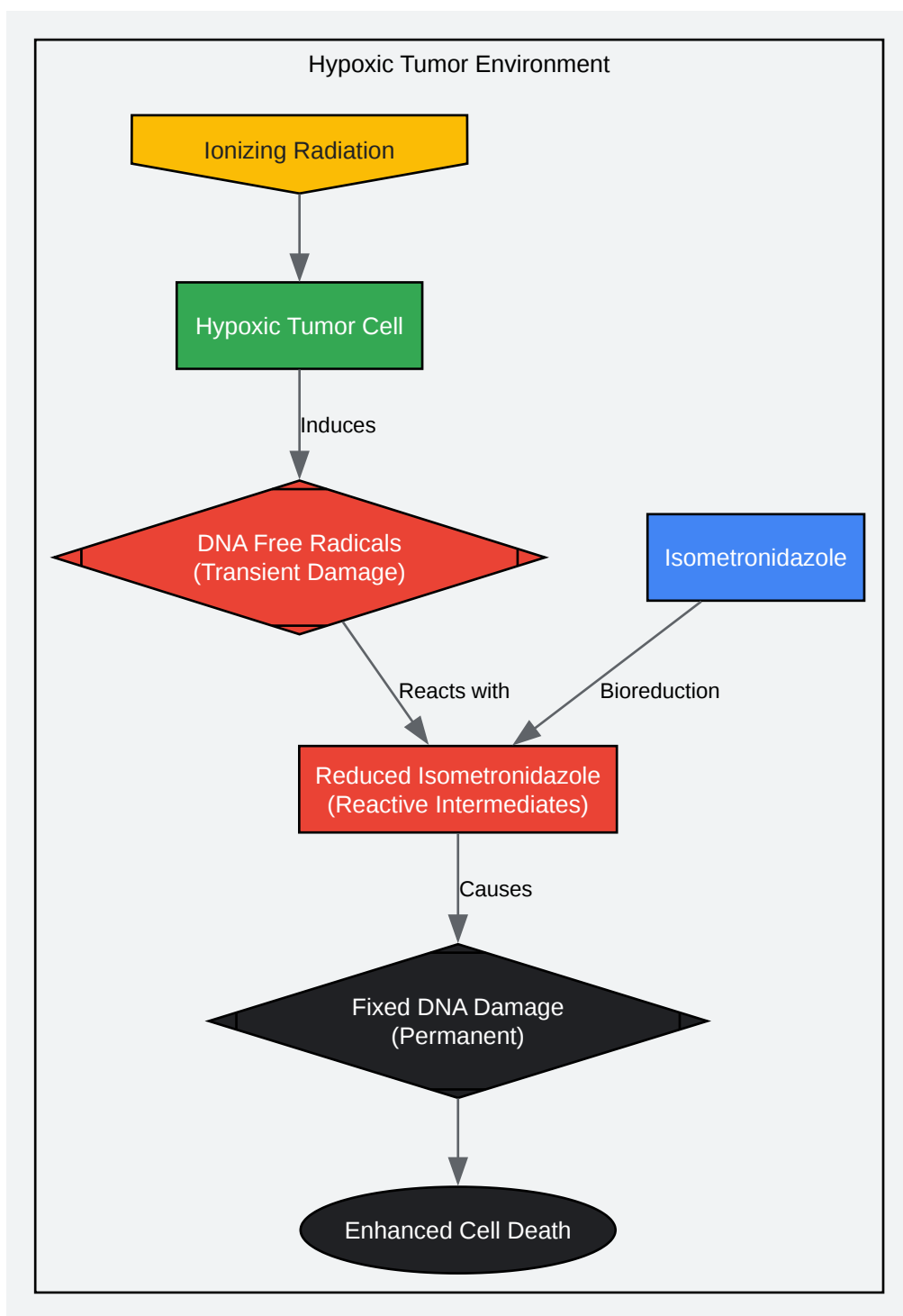
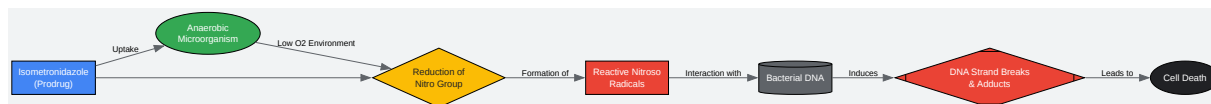
Mechanism of Action

Isometronidazole exhibits a dual mechanism of action, functioning as both an antimicrobial agent against anaerobic organisms and as a hypoxic cell sensitizer. Both actions are predicated on the reductive activation of its nitro group.

Antimicrobial Activity

As a member of the nitroimidazole class, **Isometronidazole**'s antimicrobial effect is selective for anaerobic bacteria and protozoa. In the low-oxygen environment of these organisms, the nitro group of **Isometronidazole** is reduced by cellular reductases, such as ferredoxin. This

reduction process leads to the formation of highly reactive nitroso radicals and other cytotoxic intermediates. These reactive species can then interact with and damage critical cellular components, most notably DNA, leading to strand breaks and inhibition of nucleic acid synthesis, ultimately resulting in microbial cell death.



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